

Application Notes & Protocols: Ultrasound-Assisted Extraction of Tiliandin from *Agastache rugosa*

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Compound of Interest

Compound Name: *Tiliandin*

Cat. No.: *B192538*

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Introduction

Agastache rugosa, commonly known as Korean mint, is a perennial plant belonging to the Lamiaceae family, native to East Asia.[1] It has a long history of use in traditional medicine to treat conditions such as nausea, vomiting, and fungal infections.[2] The plant is rich in various bioactive compounds, including flavonoids, phenolic acids, and essential oils.[1][3] Among these, **tiliandin**, a flavonoid glycoside, is a principal active constituent known for its anti-inflammatory, antioxidant, and cardioprotective properties.[4][5][6] This document provides a detailed protocol for the efficient extraction of **tiliandin** from the aerial parts of *Agastache rugosa* using ionic liquid-based ultrasound-assisted extraction (ILUAE), a green and highly efficient extraction technique.

Experimental Workflow

The following diagram illustrates the key stages of the ultrasound-assisted extraction and subsequent analysis of **tiliandin** from *Agastache rugosa*.



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- To cite this document: BenchChem. [Application Notes & Protocols: Ultrasound-Assisted Extraction of Tiliandin from *Agastache rugosa*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192538#ultrasound-assisted-extraction-of-tiliandin-from-agastache-rugosa]

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